

An In-depth Technical Guide to 3,5-Dimethoxybenzyl Bromide

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Compound of Interest

Compound Name: 3,5-Dimethoxybenzyl bromide

Cat. No.: B132307

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This guide provides essential chemical data for **3,5-Dimethoxybenzyl bromide**, a compound frequently utilized in organic synthesis, particularly in the development of pharmaceutical and complex molecular structures. The information is tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

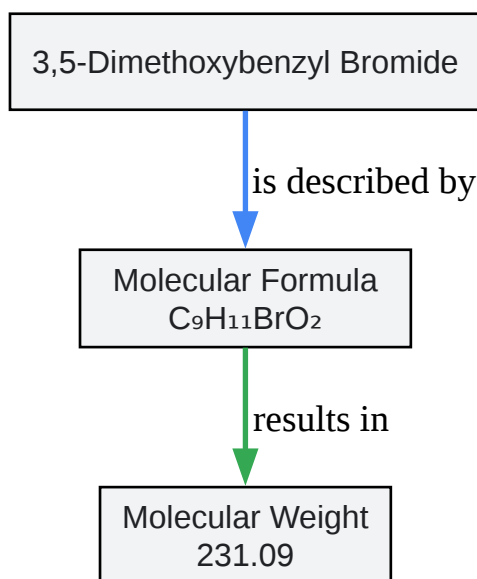
3,5-Dimethoxybenzyl bromide, also known by its synonym α -Bromo-3,5-dimethoxytoluene, is a key reagent in various chemical transformations.^{[1][2][3]} Its utility is largely dictated by its chemical structure and reactivity, which are defined by its molecular formula and weight.

Below is a summary of its fundamental quantitative data:

Identifier	Value	Citations
Molecular Formula	C ₉ H ₁₁ BrO ₂	[1][2][3]
(CH ₃ O) ₂ C ₆ H ₃ CH ₂ Br	[1]	
Molecular Weight	231.09	[1][2][3]
CAS Number	877-88-3	[1][2][3][4]

Logical Relationship of Chemical Identifiers

The relationship between the common name, molecular formula, and molecular weight is fundamental to the identification and use of this chemical compound. The following diagram illustrates this logical connection.



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Chemical Identifier Relationships

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References

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- 3. 3,5-Dimethoxybenzyl Bromide | 877-88-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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